

Bromofluoromethane ozone depletion potential

0.73

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bromofluoromethane

CAS No.: 373-52-4

Cat. No.: S598397

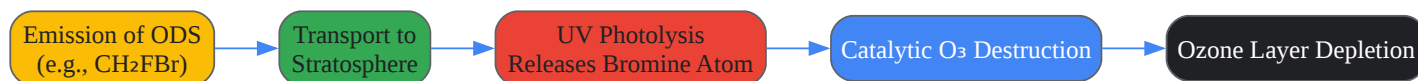
[Get Quote](#)

Chemical Identity & ODP Data

Industrial Designation	Chemical Formula	Chemical Name (Common Name)	Ozone-Depleting Potential (ODP)
HBFC-31B1 [1]	CH ₂ FBr	Bromofluoromethane [2]	0.73 [2] [1]
HBFC-22B1 [1]	CHF ₂ Br	Bromodifluoromethane [2]	0.74 [2] [1]
HBFC-21B2 [1]	CHBr ₂	Dibromofluoromethane [2]	1.00 [2] [1]

Mechanism of Ozone Depletion

Ozone-depleting substances (ODS) like **bromofluoromethane** are generally stable in the lower atmosphere (troposphere) and only degrade under intense ultraviolet light once they reach the stratosphere. There, they break down and release bromine atoms, which then catalyze the destruction of ozone molecules [2]. The following diagram illustrates the lifecycle and impact of such substances.



Click to download full resolution via product page

Lifecycle of **bromofluoromethane** (ODS) leading to ozone depletion.

Regulatory Context

Bromofluoromethane is listed as a controlled substance under the **Montreal Protocol on Substances that Deplete the Ozone Layer** [3]. In the United States, it is classified as a **Class I ODS** (Group VII) [2], which are subject to strict production and consumption phase-outs. The European Union's Ozone Regulation also controls these substances, often going beyond the requirements of the Montreal Protocol [3].

Research on Short-Lived Substances

Recent scientific assessments highlight the growing importance of understanding **Very Short-Lived Substances (VSLs)**, which include some brominated compounds. Although **bromofluoromethane** itself is not specifically mentioned as a focus of this recent research, the principles are relevant:

- **Enhanced Impact:** VSLs emitted in the tropics can be more readily transported to the stratosphere, leading to greater ozone loss compared to emissions at higher latitudes [4].
- **Modeling Challenges:** Assigning a single ODP value to VSLs is complex, as their impact depends heavily on the location and season of their emissions. Advanced three-dimensional models are needed to estimate their ODPs accurately [4].
- **Amplifying Trends:** A 2023 study in *Nature Climate Change* concluded that halogenated VSLs amplify the observed negative ozone trend in the tropical lower stratosphere, accounting for about a quarter of the observed depletion [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Ozone-depleting substances (ODS) [gov.uk]
2. Ozone-Depleting Substances | US EPA [epa.gov]
3. Ozone-depleting substances - 2025 | Climate change mitigation [eea.europa.eu]
4. Scientific Assessment of Ozone Depletion: 2002 [csl.noaa.gov]
5. Very short-lived halogens amplify ozone depletion trends ... [nature.com]

To cite this document: Smolecule. [Bromofluoromethane ozone depletion potential 0.73]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b598397#bromofluoromethane-ozone-depletion-potential-0-73>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com